

Thermochemical data for barium bromide dihydrate

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Compound of Interest

Compound Name: *BARIUM BROMIDE DIHYDRATE*

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An In-depth Technical Guide to the Thermochemical Properties of **Barium Bromide Dihydrate** ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$)

Abstract

This technical guide provides a comprehensive overview of the essential thermochemical data for **barium bromide dihydrate** ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$). Intended for researchers, chemists, and materials scientists, this document synthesizes key thermodynamic parameters, including the standard enthalpy of formation, standard Gibbs free energy of formation, and standard molar entropy. Furthermore, it outlines a rigorous, field-proven experimental workflow for determining the thermochemical properties of hydrated salts utilizing Simultaneous Thermogravimetric Analysis and Differential Scanning Calorimetry (TGA/DSC). The causality behind experimental design, protocol validation, and data interpretation is emphasized throughout, reflecting the best practices of a senior application scientist.

Physicochemical Properties and Synthesis

Barium bromide dihydrate is a white, crystalline solid that is highly soluble in water.^{[1][2]} It is the hydrated form of barium bromide, crystallizing from an aqueous solution as $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$.^[3]

[4][5] Upon heating, it loses its two molecules of water to yield the anhydrous salt.[3][6] This dehydration process is a central aspect of its thermal behavior.

The synthesis of barium bromide typically involves the reaction of barium carbonate (BaCO_3) or barium sulfide (BaS) with hydrobromic acid (HBr). [3][5] The subsequent crystallization from the aqueous solution yields the dihydrate form. [4][5]

Table 1: Key Physicochemical Properties of **Barium Bromide Dihydrate**

Property	Value	Source(s)
Chemical Formula	$\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$	[4]
Molecular Weight	333.166 g/mol	[4][7]
Appearance	White crystalline solid	[4][8]
Density	3.58 g/cm ³	[3][6]
Dehydration Temp.	Loses water of crystallization at ~120 °C	[3][6]
Melting Point	75 °C (decomposes); 857 °C (anhydrous form)	[1][4]

Core Thermochemical Data

The thermochemical data for a compound are fundamental to understanding its stability, reactivity, and energy content. These values are critical for predicting the feasibility and energetics of chemical reactions involving the substance. The standard state for these values is defined at 25 °C (298.15 K) and 100 kPa.

Table 2: Standard Thermochemical Properties of $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$ (at 298.15 K)

Thermodynamic Quantity	Symbol	Value	Unit	Source(s)
Standard Enthalpy of Formation	$\Delta_f H^\circ$	-1366.1	$\text{kJ}\cdot\text{mol}^{-1}$	[9][10]
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	-1230.4	$\text{kJ}\cdot\text{mol}^{-1}$	[9][10]
Standard Molar Entropy	S°	226	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	[9][10]

The standard enthalpy of formation ($\Delta_f H^\circ$) represents the change in enthalpy when one mole of the compound is formed from its constituent elements in their standard states. The negative value indicates that the formation of **barium bromide dihydrate** is an exothermic process.[11] The standard Gibbs free energy of formation ($\Delta_f G^\circ$) is the ultimate indicator of thermodynamic stability under standard conditions; its large negative value signifies that the formation of the compound is spontaneous. Standard molar entropy (S°) is a measure of the molecular disorder or randomness of the compound.

For comparison, the standard enthalpy of formation and standard molar entropy for anhydrous barium bromide (BaBr_2) solid are $-757.7 \text{ kJ}\cdot\text{mol}^{-1}$ and $148.5 \text{ J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$, respectively, according to the NIST-JANAF Thermochemical Tables.[12] The significant difference in enthalpy highlights the energetic contribution of the water of hydration to the crystal lattice.

Experimental Determination of Thermochemical Properties

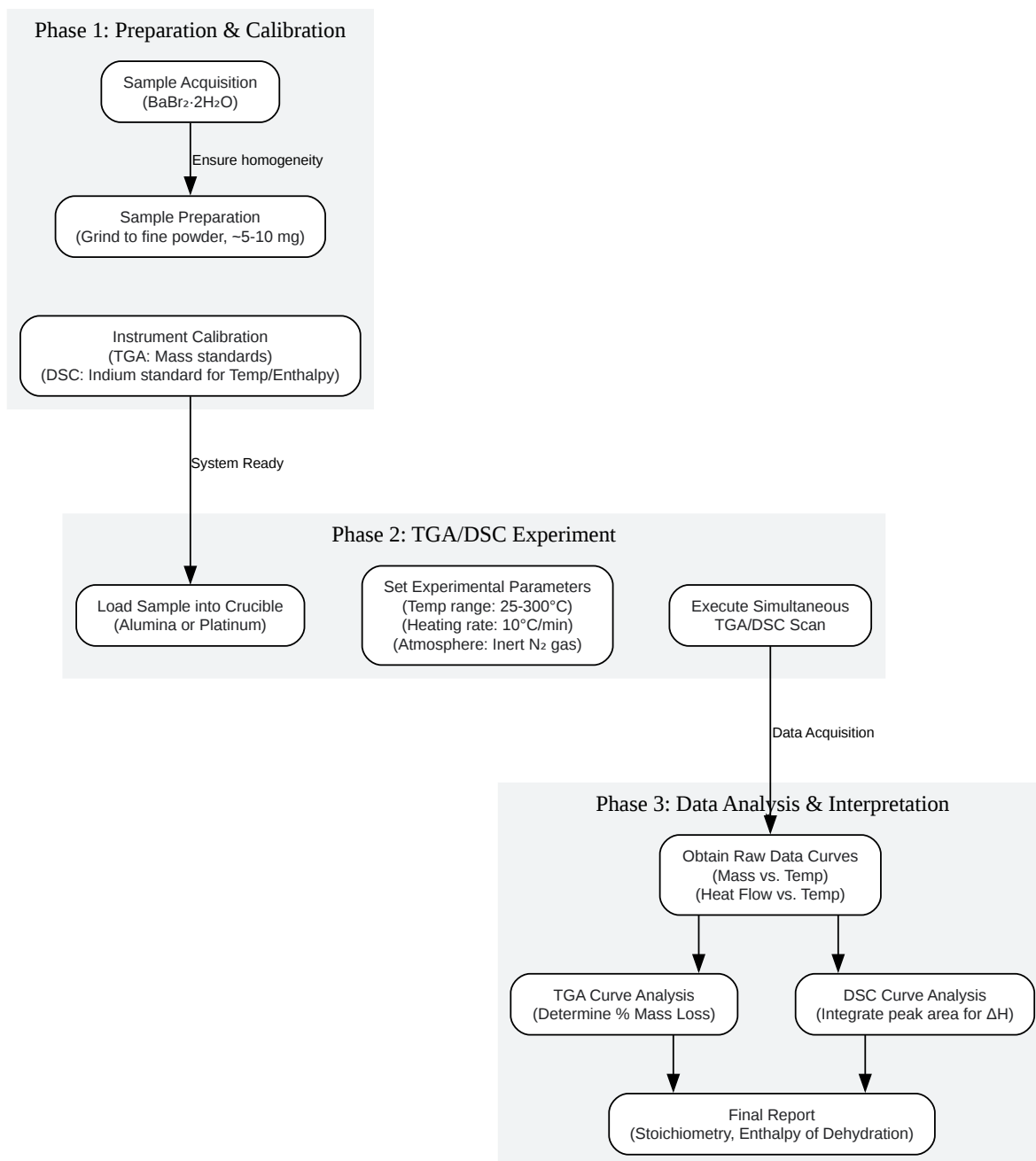
The characterization of hydrated salts is effectively accomplished using thermal analysis techniques.[13][14][15] Specifically, Simultaneous Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide a robust, self-validating system for quantifying water content and the energetics of dehydration.[13][14]

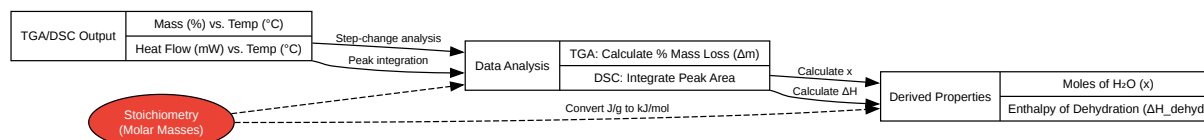
Principle of TGA/DSC

- Thermogravimetric Analysis (TGA): This technique measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[13] For a hydrated salt, TGA is used to precisely determine the mass loss corresponding to the release of water molecules, allowing for the stoichiometric determination of the hydrate's formula.[15]
- Differential Scanning Calorimetry (DSC): DSC measures the difference in heat flow between a sample and a reference material as a function of temperature.[16] This allows for the quantification of enthalpy changes (ΔH) associated with thermal events like melting, crystallization, and, critically for this topic, dehydration. The process can be either endothermic (heat absorbed) or exothermic (heat released).[11][17]

Experimental Workflow for Thermal Analysis

The following diagram illustrates a comprehensive workflow for the thermochemical analysis of **barium bromide dihydrate**. This process ensures data integrity from sample preparation through to final analysis.





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Caption: Linking TGA/DSC data to thermochemical properties.

Discussion and Applications

The thermochemical data of **barium bromide dihydrate** are essential for its practical application. The enthalpy of dehydration, which can be determined experimentally as described, dictates the energy input required to produce the anhydrous form. Anhydrous barium bromide is a precursor for other chemicals and is used in the preparation of some phosphors. [8] Historically, barium bromide was famously used by Marie Curie in the fractional crystallization process to purify radium, a process that relies on subtle differences in solubility and crystal properties. [3] Understanding the thermal stability and dehydration kinetics is critical for storage and handling, as the anhydrous form is hygroscopic and will absorb atmospheric moisture. [1]

Conclusion

This guide has consolidated the core thermochemical data for **barium bromide dihydrate** and presented a rigorous, scientifically grounded methodology for its experimental determination. The standard enthalpy of formation ($-1366.1 \text{ kJ}\cdot\text{mol}^{-1}$) and Gibbs free energy of formation ($-1230.4 \text{ kJ}\cdot\text{mol}^{-1}$) confirm its status as a thermodynamically stable compound. The detailed TGA/DSC protocol provides researchers with a validated workflow to characterize this and other hydrated salts, ensuring the generation of high-quality, trustworthy data essential for advanced research and development.

References

- Harris, J. D., & Rusch, A. W. (2013). Identifying Hydrated Salts Using Simultaneous Thermogravimetric Analysis and Differential Scanning Calorimetry. Journal of Chemical Education, 90(2), 213–216. [\[Link\]](#)
- ERIC - EJ1012204. (2013). Identifying Hydrated Salts Using Simultaneous Thermogravimetric Analysis and Differential Scanning Calorimetry. Journal of Chemical Education. [\[Link\]](#)
- Ferchaud, C. (2016). Experimental study of salt hydrates for thermochemical seasonal heat storage. Technische Universiteit Eindhoven. [\[Link\]](#)
- ResearchGate. (2013). Identifying Hydrated Salts Using Simultaneous Thermogravimetric Analysis and Differential Scanning Calorimetry | Request PDF. [\[Link\]](#)
- You-iggy. (2022). $\text{Ba}^{2+} + 2\text{Br}^{-} \rightarrow \text{BaBr}_2$. [\[Link\]](#)
- You-iggy. (2022). $\text{Ba} + 2\text{HBr} \rightarrow \text{BaBr}_2 + \text{H}_2$. [\[Link\]](#)
- ResearchGate. (n.d.). A study on the dehydration of some hydrated salts. [\[Link\]](#)
- American Elements. (n.d.). **Barium Bromide Dihydrate**. [\[Link\]](#)
- NIST. (n.d.). Barium bromide - Condensed phase thermochemistry data. NIST Chemistry WebBook. [\[Link\]](#)
- Vedantu. (n.d.). Barium Bromide. [\[Link\]](#)
- ChemEurope.com. (n.d.). Barium bromide. [\[Link\]](#)
- Winter, M. (n.d.). Barium dibromide dihydrate. WebElements. [\[Link\]](#)
- WebElements. (n.d.). Barium » barium dibromide dihydrate. [\[Link\]](#)
- General Chemistry 1 Labs. (n.d.). Experiment 2 – Formula of a Hydrate. [\[Link\]](#)
- Chemistry LibreTexts. (2021). 5: Properties of Hydrates (Experiment). [\[Link\]](#)

- Laboratory Notes. (2023). **Barium Bromide Dihydrate** ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$) Molecular Weight Calculation. [[Link](#)]
- Salt Analysis Guide. (n.d.). Barium Bromide Analysis. [[Link](#)]
- Scribd. (n.d.). Barium Bromide. [[Link](#)]
- Drishti IAS. (n.d.). NCERT Class 10 Science Exemplar Problems. [[Link](#)]
- Kendriya Vidyalaya Sangathan. (n.d.). STUDENT SUPPORT MATERIAL CLASS-X SCIENCE. [[Link](#)]

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Sources

1. Barium Bromide: Properties, Uses, Reactions & Safety Explained [vedantu.com]
2. saltanalysis.com [saltanalysis.com]
3. Barium_bromide [chemeurope.com]
4. WebElements Periodic Table » Barium » barium dibromide dihydrate [winter.group.shef.ac.uk]
5. WebElements Periodic Table » Barium » barium dibromide dihydrate [webelements.com]
6. Barium Bromide Dihydrate CAS #: 7791-28-8 [eforu-chemical.com]
7. laboratorynotes.com [laboratorynotes.com]
8. BARIUM BROMIDE DIHYDRATE | 7791-28-8 [amp.chemicalbook.com]
9. you-iggy.com [you-iggy.com]
10. you-iggy.com [you-iggy.com]
11. drishtias.com [drishtias.com]
12. barium bromide [webbook.nist.gov]
13. pubs.acs.org [pubs.acs.org]

- [14. ERIC - EJ1012204 - Identifying Hydrated Salts Using Simultaneous Thermogravimetric Analysis and Differential Scanning Calorimetry, Journal of Chemical Education, 2013-Feb \[eric.ed.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. cdnbbsr.s3waas.gov.in \[cdnbbsr.s3waas.gov.in\]](#)
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